

hazards and safety precautions for 4-bromobenzenesulfinic acid

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Compound of Interest

Compound Name: *4-bromobenzenesulfinic Acid*

Cat. No.: *B1596854*

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An In-depth Technical Guide to the Hazards and Safety Precautions for **4-Bromobenzenesulfinic Acid**

Authored by: Gemini, Senior Application Scientist

Introduction: Understanding 4-Bromobenzenesulfinic Acid in Research and Development

4-Bromobenzenesulfinic acid and its salts are versatile reagents in organic synthesis, frequently employed in the formation of sulfones, sulfonamides, and other sulfur-containing compounds integral to medicinal chemistry and materials science. Its utility, however, is matched by a significant hazard profile that necessitates a thorough understanding and implementation of stringent safety protocols. This guide is intended for researchers, scientists, and drug development professionals, providing a detailed examination of the hazards associated with **4-bromobenzenesulfinic acid** and a comprehensive framework for its safe handling, use, and disposal. The causality behind each safety recommendation is explained to foster a culture of safety-conscious science.

Section 1: Hazard Identification and Classification

4-Bromobenzenesulfinic acid is a corrosive solid that can cause severe damage upon contact with skin, eyes, and mucous membranes. The primary hazard, as classified under the

Globally Harmonized System of Classification and Labelling of Chemicals (GHS), is its corrosive nature.

1.1 GHS Hazard Classification

The compound is consistently classified as causing severe skin burns and eye damage. Depending on the supplier and the specific form (e.g., acid vs. salt, hydrate vs. anhydrous), additional hazards may be noted.

Hazard Class	Category	GHS Pictogram	Signal Word	Hazard Statement
Skin Corrosion/Irritation	1B	Corrosive	Danger	H314: Causes severe skin burns and eye damage.
Serious Eye Damage/Irritation	1	Corrosive	Danger	H318: Causes serious eye damage. [1]
Acute Toxicity, Oral (potential)	4	Exclamation Mark	Warning	H302: Harmful if swallowed. [1]
Specific Target Organ Toxicity - Single Exposure (potential)	3	Exclamation Mark	Warning	H335: May cause respiratory irritation. [2] [3]

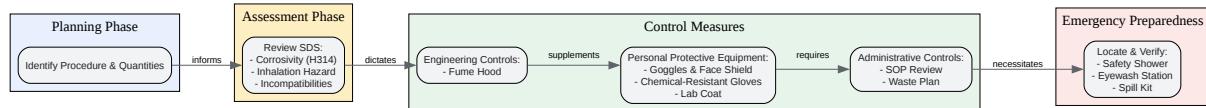
Note: The acute oral toxicity and respiratory irritation classifications are often associated with related sulfonic acids and should be considered potential hazards for **4-bromobenzenesulfonic acid**.

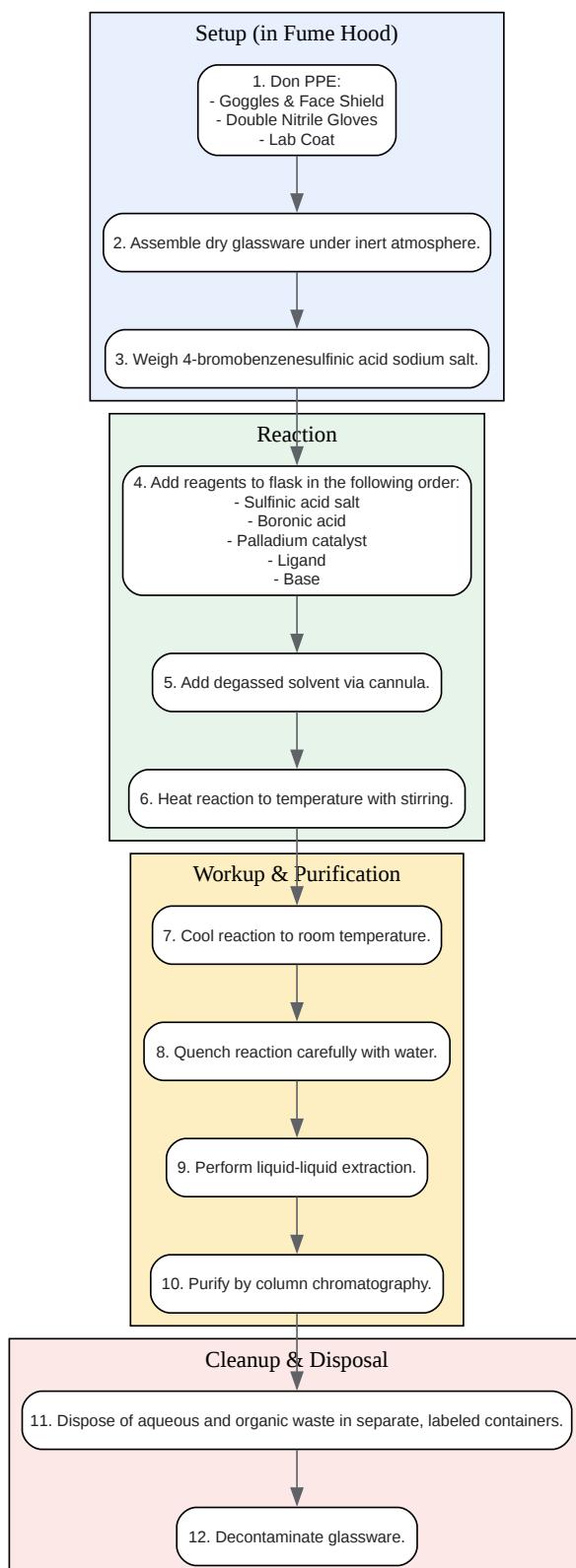
1.2 Physical and Chemical Properties Relevant to Safety

Property	Value	Implication for Safe Handling
Physical State	Solid (typically a crystalline powder)[4]	Risk of airborne dust generation during handling. Inhalation of dust must be minimized.[5][6]
Decomposition	Hazardous decomposition products include carbon oxides, sulfur oxides, and hydrogen bromide upon combustion.[5][6][7]	In case of fire, toxic and corrosive gases will be generated. Firefighting requires a self-contained breathing apparatus.[5][6]
Incompatibilities	Strong oxidizing agents.[5][6][7]	Segregate from oxidizers to prevent violent or explosive reactions.
Stability	Generally stable under recommended storage conditions, but may be air or moisture sensitive.[4][5]	Store in a tightly sealed container in a dry, well-ventilated area, potentially under an inert atmosphere.[5][8]

Section 2: Risk Assessment and Mitigation

A thorough risk assessment is paramount before any procedure involving **4-bromobenzenesulfinic acid**. The following logical workflow should be mentally or formally followed.



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